



Elzovantinib Technical Support Center: Solubility and Handling Guide

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Compound of Interest		
Compound Name:	Elzovantinib	
Cat. No.:	B2457233	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **Elzovantinib** (TPX-0022). All quantitative data is summarized for easy comparison, and detailed experimental protocols are provided to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the reported solubility of **Elzovantinib** in DMSO?

There are conflicting reports regarding the solubility of **Elzovantinib** in Dimethyl Sulfoxide (DMSO). Some suppliers state that it is insoluble[1][2]. Another supplier reports a solubility of up to 25 mg/mL, but notes that this requires ultrasonication to achieve and that the use of fresh, anhydrous DMSO is critical, as hygroscopic (moisture-absorbing) DMSO can significantly reduce solubility[3].

Q2: Are there any known alternative solvents for **Elzovantinib**?

Yes, **Elzovantinib** has a reported solubility of 5 mg/mL in Ethanol[2]. While comprehensive data in other organic solvents is limited, researchers often explore solvents such as Methanol, N,N-Dimethylformamide (DMF), and N-methyl-2-pyrrolidone (NMP) for compounds with challenging solubility profiles[4].







Q3: My **Elzovantinib**, dissolved in DMSO, is precipitating when I add it to my aqueous cell culture medium. What should I do?

This is a common issue when a compound that is soluble in an organic solvent is introduced into an aqueous environment. The key is to ensure the final concentration of the organic solvent in the aqueous medium is low enough to be tolerated by the cells and to keep the compound in solution. It is recommended to make intermediate dilutions of your DMSO stock in DMSO before adding it to the cell culture medium. Most cell lines can tolerate a final DMSO concentration of up to 0.5%, but it is crucial to include a vehicle control (medium with the same final DMSO concentration without the inhibitor) in your experiments.

Q4: How should I prepare a stock solution of Elzovantinib?

Given the solubility challenges, it is recommended to start with a high-quality, anhydrous solvent. When using DMSO, ensure it is fresh and has not absorbed moisture. Sonication may be required to fully dissolve the compound. For a detailed, step-by-step guide, please refer to the "Experimental Protocols" section below.

Quantitative Solubility Data

The following table summarizes the available solubility data for **Elzovantinib**. Researchers are encouraged to perform their own solubility tests as batch-to-batch variability can occur.



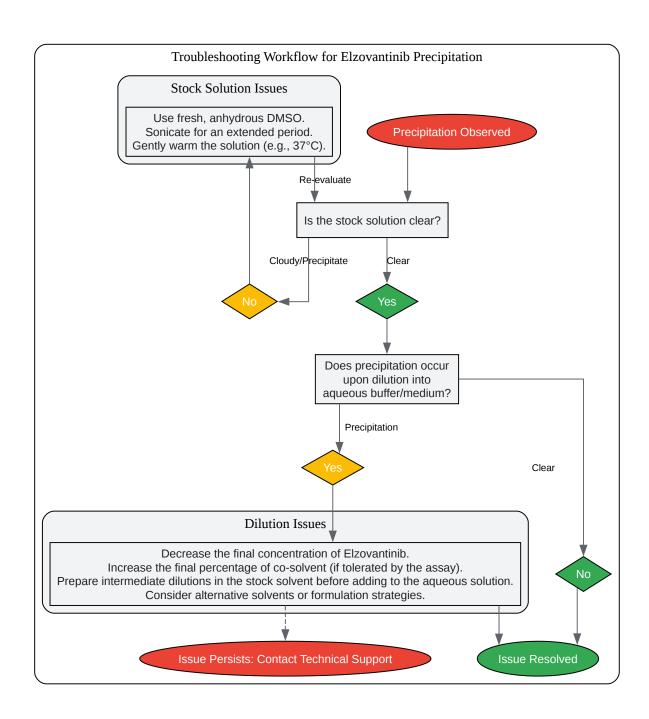
Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
DMSO	Insoluble[1][2] / 25[3]	Insoluble / ~61.06	Requires ultrasonication. Hygroscopic DMSO significantly impacts solubility. Use fresh, anhydrous DMSO.
Ethanol	5[2]	~12.21	
Water	Insoluble[2]	Insoluble	
Methanol	Data not available	Data not available	_
DMF	Data not available	Data not available	_
NMP	Data not available	Data not available	

Molecular Weight of **Elzovantinib**: 409.42 g/mol

Troubleshooting Guide: Elzovantinib Precipitation

This guide provides a systematic approach to troubleshoot precipitation issues encountered during your experiments.





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Caption: Troubleshooting workflow for **Elzovantinib** precipitation issues.



Experimental Protocols Protocol 1: Preparation of a Concentrated Elzovantinib Stock Solution in DMSO

Materials:

- Elzovantinib powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- · Vortex mixer
- Bath sonicator

Procedure:

- Weighing: Carefully weigh the desired amount of Elzovantinib powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock, add 24.42 μL of DMSO per 1 mg of Elzovantinib).
- Initial Dissolution: Vortex the tube vigorously for 1-2 minutes.
- Sonication: Place the tube in a bath sonicator. Sonicate for 15-30 minutes. Check for complete dissolution. If particulates are still visible, continue sonicating in 15-minute intervals.
- Gentle Warming (Optional): If the compound is still not fully dissolved, warm the solution to 37°C for 10-15 minutes and repeat sonication.
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.



Protocol 2: Dilution of Elzovantinib for In Vitro Assays

Materials:

- Concentrated **Elzovantinib** stock solution (from Protocol 1)
- Anhydrous, high-purity DMSO
- · Aqueous buffer or cell culture medium

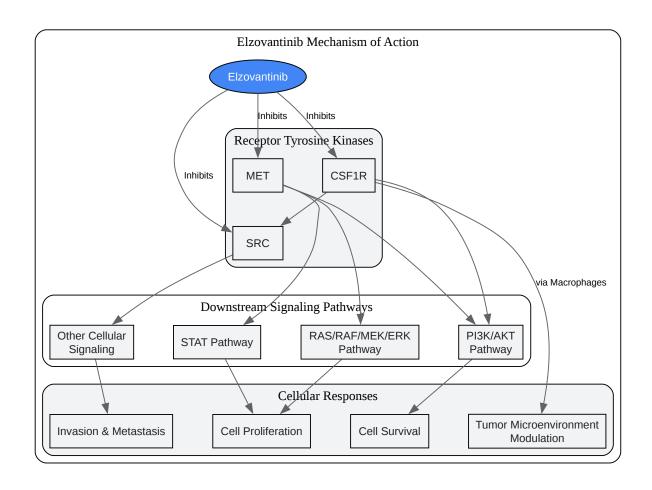
Procedure:

- Intermediate Dilutions: Prepare serial dilutions of your concentrated stock solution in fresh DMSO. This helps to minimize the "solvent shock" when transferring to an aqueous environment.
- Final Dilution: Slowly add the diluted Elzovantinib-DMSO solution to your pre-warmed aqueous buffer or cell culture medium while gently vortexing or swirling. The final concentration of DMSO should be kept as low as possible, ideally below 0.5%.
- Observation: Visually inspect the final solution for any signs of precipitation. If cloudiness or particulates appear, consider further lowering the final **Elzovantinib** concentration or optimizing the dilution strategy.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as your experimental samples.

Elzovantinib Signaling Pathway

Elzovantinib is a potent inhibitor of the MET, CSF1R, and SRC receptor tyrosine kinases. By inhibiting these targets, **Elzovantinib** can disrupt key signaling pathways involved in tumor cell proliferation, survival, invasion, and modulation of the tumor microenvironment[5][6].





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Caption: Elzovantinib inhibits MET, CSF1R, and SRC signaling pathways.

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